

Application Notes and Protocols for the Asymmetric Synthesis of Enantiopure (R)-Dinotefuran

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Compound of Interest

Compound Name: (R)-Dinotefuran

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Introduction

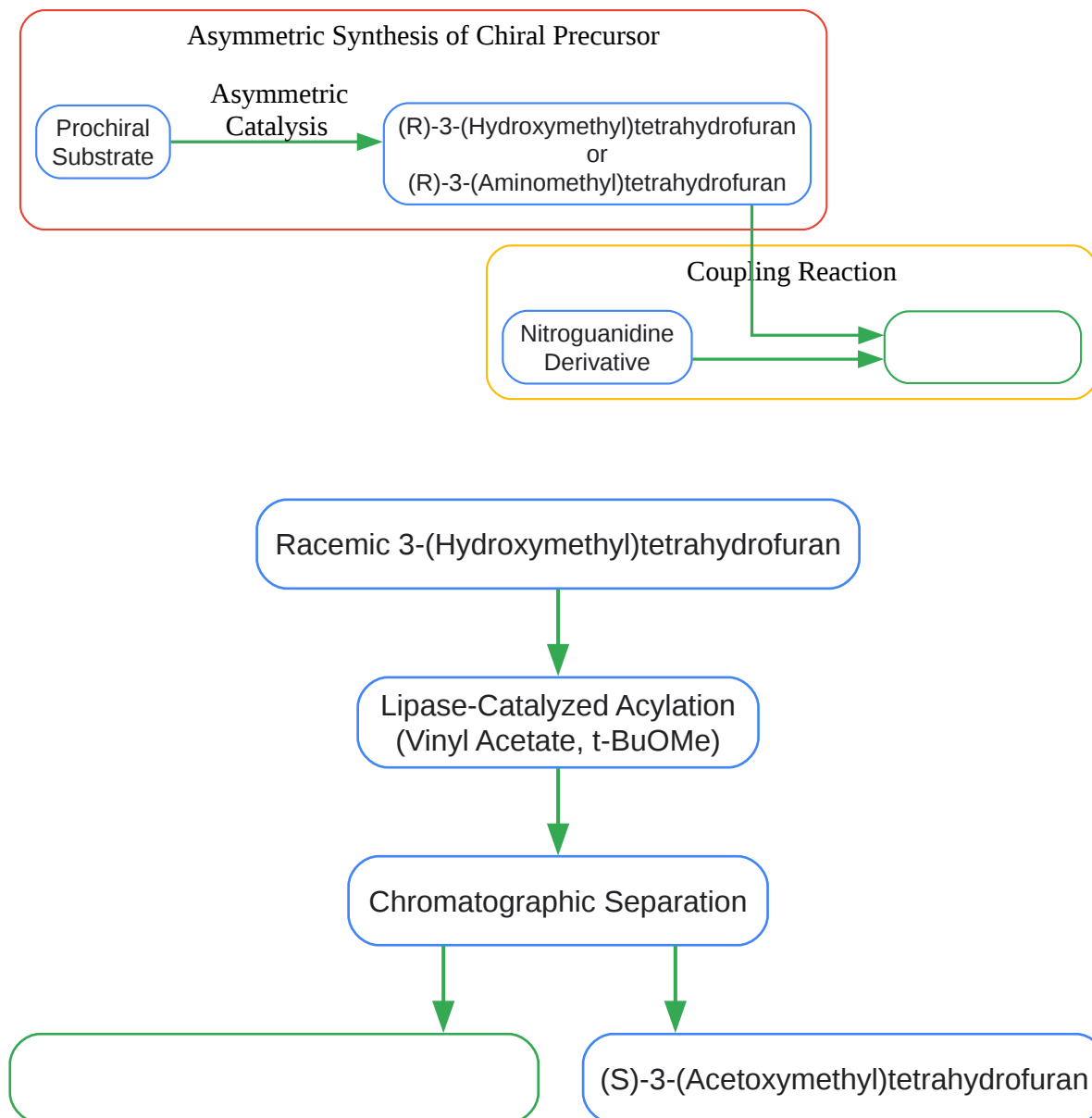
Dinotefuran, a third-generation neonicotinoid insecticide, is widely used in agriculture for its broad-spectrum activity and systemic properties. As a chiral molecule, dinotefuran exists as two enantiomers, (R)- and (S)-dinotefuran. Recent studies have indicated that the enantiomers of dinotefuran exhibit different biological activities and toxicological profiles. Notably, the (S)-enantiomer has been shown to have a higher affinity for nicotinic acetylcholine receptors (nAChRs) in non-target species such as honeybees, suggesting that the use of enantiopure **(R)-dinotefuran** could offer a more environmentally benign alternative with reduced off-target effects. Commercial dinotefuran is typically sold as a racemic mixture.^[1] The development of synthetic routes to enantiopure **(R)-dinotefuran** is therefore of significant interest for the development of safer and more effective agrochemicals.

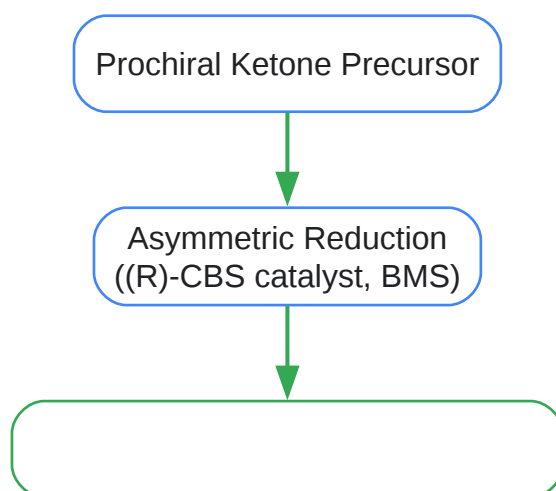
This document provides an overview of potential strategies and detailed protocols for the asymmetric synthesis of enantiopure **(R)-dinotefuran**, focusing on the preparation of the key chiral intermediate, (R)-3-(aminomethyl)tetrahydrofuran. Two primary approaches are considered: kinetic resolution of a racemic intermediate and asymmetric synthesis of the chiral precursor.

Synthetic Strategies

The asymmetric synthesis of **(R)-dinotefuran** hinges on the stereoselective preparation of the chiral tetrahydrofuran moiety. The general synthetic pathway involves the coupling of a chiral tetrahydrofuran precursor with a nitroguanidine derivative.

Diagram of the General Synthetic Pathway





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References

- 1. Synthesis and Insecticidal Evaluation of Chiral Neonicotinoids Analogs: The Laurel Wilt Case - PMC [pmc.ncbi.nlm.nih.gov]
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